

Technical Guide: Solubility Profile of C.I. Acid Yellow 200

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **C.I. Acid Yellow 200**. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on providing a detailed experimental protocol for determining its solubility in various solvents. Additionally, a qualitative summary of expected solubility based on the general properties of acid dyes is presented. This guide is intended to be a valuable resource for researchers and scientists in designing and executing experiments involving **C.I. Acid Yellow 200**.

Introduction to C.I. Acid Yellow 200

C.I. Acid Yellow 200 is a synthetic dye belonging to the acid dye class. These dyes are typically water-soluble and are used for dyeing protein fibers such as wool and silk, as well as synthetic fibers like nylon.[1][2][3][4] The solubility of acid dyes is a critical parameter that influences their application in various fields, including textiles, inks, and potentially in biomedical research. Understanding the solubility of **C.I. Acid Yellow 200** in different solvents is essential for its effective use and for the development of new applications.

Qualitative Solubility of C.I. Acid Yellow 200



While specific quantitative data for **C.I. Acid Yellow 200** is not readily available, the general solubility characteristics of acid dyes can provide a qualitative understanding.[5] Acid dyes are characterized by the presence of sulfonic acid groups, which makes them soluble in polar solvents. The expected solubility of **C.I. Acid Yellow 200** in a range of common solvents is summarized in the table below. It is important to note that this is a generalized summary and experimental verification is highly recommended.

Solvent Class	Specific Solvents	Expected Qualitative Solubility
Protic Solvents	Water, Ethanol, Methanol	Soluble to Highly Soluble
Aprotic Polar Solvents	Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO)	Soluble
Ketones	Acetone	Moderately Soluble to Soluble
Esters	Ethyl Acetate	Slightly Soluble to Sparingly Soluble
Aromatic Hydrocarbons	Toluene, Xylene	Insoluble to Very Slightly Soluble
Aliphatic Hydrocarbons	Hexane, Heptane	Insoluble

Experimental Protocol for Quantitative Solubility Determination

To obtain precise solubility data for **C.I. Acid Yellow 200**, a robust experimental protocol is necessary. The following is a detailed methodology for the quantitative determination of its solubility using the gravimetric method. This method is reliable and widely used for determining the solubility of solid compounds in various solvents.

Objective

To determine the saturation solubility of **C.I. Acid Yellow 200** in a specific solvent at a controlled temperature.



Materials and Equipment

- C.I. Acid Yellow 200 (high purity)
- Selected solvents (analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or magnetic stirrer with hotplate
- Temperature probe
- Glass vials with screw caps
- Volumetric flasks
- Pipettes
- Syringe filters (0.45 μm)
- Drying oven
- Desiccator

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of C.I. Acid Yellow 200 to a series of glass vials.
 - Accurately pipette a known volume of the selected solvent into each vial.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the vials for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium solubility is reached.



- Sample Collection and Filtration:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately attach a 0.45 μm syringe filter to the syringe and dispense the clear, saturated solution into a pre-weighed, clean, and dry volumetric flask.
- Gravimetric Analysis:
 - Record the exact volume of the filtered saturated solution.
 - Place the volumetric flask in a drying oven at a temperature sufficient to evaporate the solvent without degrading the dye. A vacuum oven is recommended for heat-sensitive compounds.
 - Once all the solvent has evaporated, cool the flask to room temperature in a desiccator.
 - Weigh the flask containing the dried dye residue on an analytical balance.
 - Repeat the drying and weighing cycles until a constant weight is achieved.

Calculation of Solubility

The solubility (S) of C.I. Acid Yellow 200 is calculated using the following formula:

S(g/L) = (Mass of dried dye (g)) / (Volume of filtered solution (L))

Where:

- Mass of dried dye = (Final constant weight of the flask with dye) (Initial weight of the empty flask)
- Volume of filtered solution = The exact volume of the clear saturated solution collected.

Safety Precautions

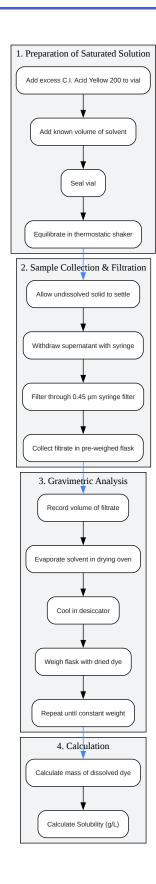


- Always work in a well-ventilated area or a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for C.I. Acid Yellow 200 and the chosen solvents before commencing the experiment.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol for the gravimetric determination of the solubility of **C.I. Acid Yellow 200**.





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Caption: Experimental workflow for the gravimetric determination of solubility.



Conclusion

While specific quantitative solubility data for **C.I. Acid Yellow 200** remains elusive in readily accessible literature, this technical guide provides a robust framework for its determination. The outlined experimental protocol, based on the reliable gravimetric method, offers a clear path for researchers to obtain precise and accurate solubility data in various solvents. The qualitative solubility information serves as a useful starting point for experimental design. It is anticipated that this guide will be a valuable asset for professionals working with **C.I. Acid Yellow 200** in diverse research and development contexts.

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- To cite this document: BenchChem. [Technical Guide: Solubility Profile of C.I. Acid Yellow 200]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12364771#solubility-of-c-i-acid-yellow-200-in-different-solvents]

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